

Application Note: UPLC-MS/MS Protocol for Amoxicillin Analysis in Urine Samples

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Compound of Interest

Compound Name: Amoxicillin-13C6

Cat. No.: B1151688

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amoxicillin is a widely used broad-spectrum β -lactam antibiotic for treating various bacterial infections. Monitoring its concentration in biological matrices such as urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and ensuring drug efficacy. This application note provides a detailed protocol for the sensitive and selective quantification of amoxicillin in human urine samples using Ultra-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS).

Experimental Protocols

This section outlines the detailed methodologies for the analysis of amoxicillin in urine samples.

Sample Preparation

A solid-phase extraction (SPE) method is recommended for the clean-up of urine samples to minimize matrix effects.^{[1][2]}

Materials:

- Oasis HLB SPE cartridges
- Methanol (LC-MS grade)

- Water (LC-MS grade)
- 0.1% Formic acid in water
- Urine samples
- Internal Standard (IS) working solution (e.g., Amoxicillin-d4)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Procedure:

- Thaw frozen urine samples at room temperature and vortex to ensure homogeneity.
- Centrifuge the urine samples to pellet any particulate matter.
- To 1.0 mL of the supernatant, add the internal standard working solution.
- SPE Cartridge Conditioning: Condition the Oasis HLB SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Sample Loading: Load the prepared urine sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of water to remove interfering substances.
- Elution: Elute the analyte and internal standard with 1 mL of methanol into a clean collection tube.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitution: Reconstitute the dried residue in 1.0 mL of the mobile phase starting condition (e.g., 95% 0.1% formic acid in water: 5% acetonitrile).
- Vortex the reconstituted sample and transfer it to a UPLC vial for analysis.

UPLC-MS/MS Analysis

Instrumentation:

- Waters ACQUITY UPLC System or equivalent

- Triple quadrupole mass spectrometer

Chromatographic Conditions:

Parameter	Value
UPLC Column	ACQUITY UPLC HSS T3 (2.1 x 100 mm, 1.8 μ m)[1][2] or equivalent
Mobile Phase A	0.1% Formic acid in Water[3][4][5]
Mobile Phase B	Acetonitrile with 0.1% Formic acid[3][4][5]
Flow Rate	0.3 - 0.4 mL/min[3][4]
Column Temperature	40°C[4]
Injection Volume	5 μ L[6]
Gradient Elution	A linear gradient can be optimized. A typical starting point is 95% A, holding for 0.5 min, then ramping to 55% A over 1.5 min, holding for 1 min, and returning to initial conditions for re-equilibration.[4]

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[4][5]
Capillary Voltage	3.0 - 4.0 kV[3][4]
Source Temperature	110 - 300°C[4][7]
Desolvation Temperature	250 - 350°C[4][7]
Collision Gas	Argon[4]
Monitoring Mode	Multiple Reaction Monitoring (MRM)[4][6]

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Amoxicillin	366.1[4]	349.2[4]	16[6]
208.0[8]			
114.0[9]			
Amoxicillin-d4 (IS)	370.1[4]	114.15[4]	Optimized individually

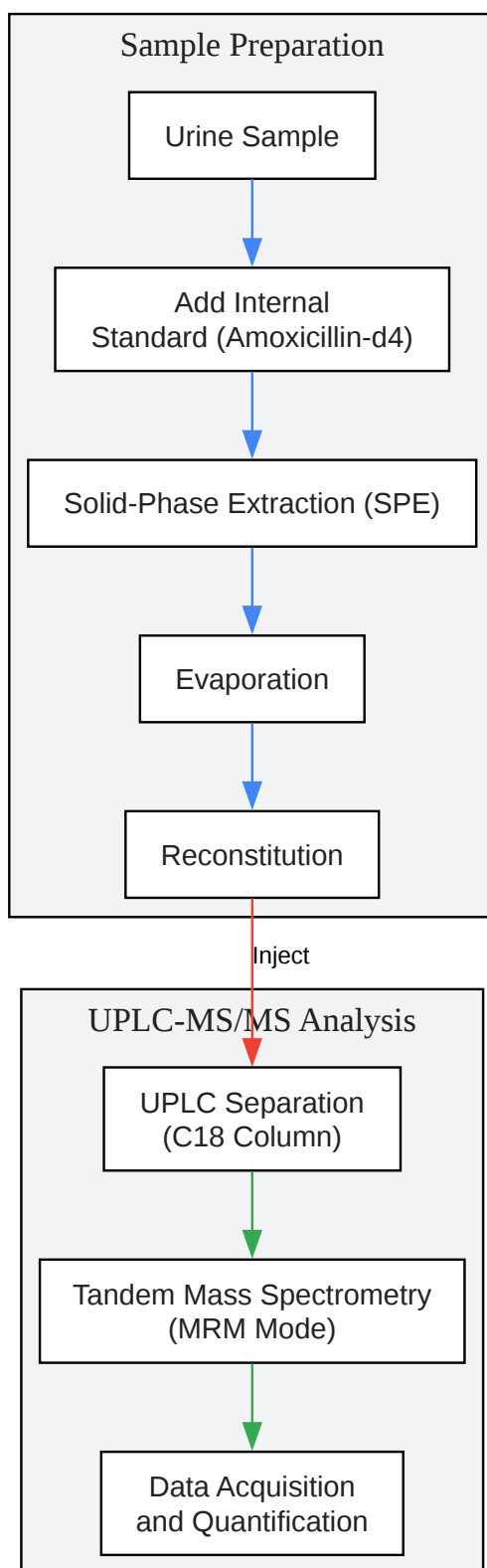
Data Presentation

The following table summarizes the quantitative data from various validated methods for amoxicillin analysis.

Parameter	Amoxicillin in Urine	Amoxicillin in Plasma	Reference
Linearity Range	N/A	10 - 15000 ng/mL	[6][10]
Lower Limit of Quantification (LLOQ)	0.0500 µg/mL	10 ng/mL	[1][10]
Recovery	N/A	>94.1%	[4]
Intra-day Precision (%CV)	N/A	< 3.53%	[6]
Inter-day Precision (%CV)	N/A	< 5.63%	[6]

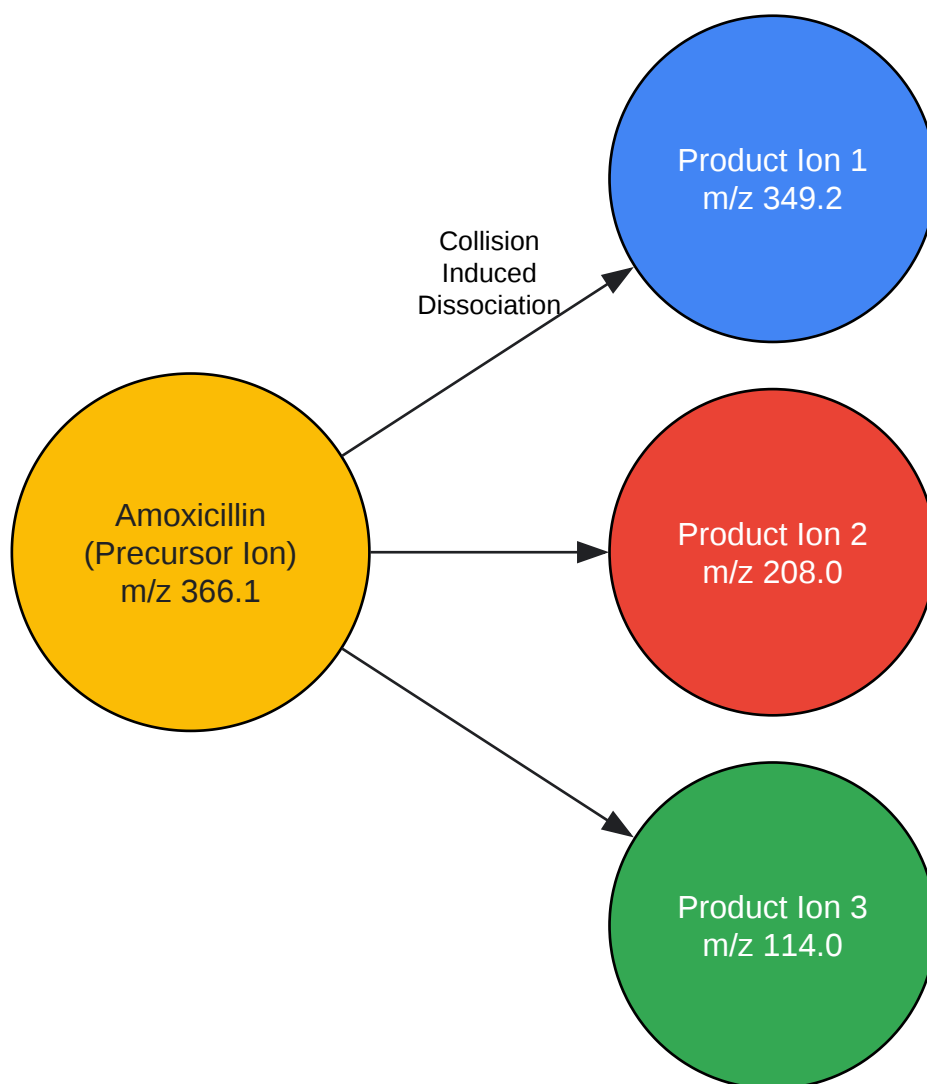
Note: While specific quantitative data for urine is limited in the provided search results, the LLOQ in urine is reported to be 0.0500 µg/mL.[1][2] The data from plasma analysis can serve as a reference for expected performance.

Visualizations



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Caption: Experimental workflow for UPLC-MS/MS analysis of amoxicillin in urine.



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Caption: MRM fragmentation pathway of amoxicillin.

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